

Cinnamoylglycine-d2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cinnamoylglycine-d2

Cat. No.: B15127896

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Cinnamoylglycine-d2 is the deuterated form of Cinnamoylglycine, a metabolite derived from the conjugation of cinnamic acid and glycine. Emerging as a significant biomarker, Cinnamoylglycine offers a window into the intricate interplay between diet, gut microbiota, and host metabolism. Its stable isotope-labeled counterpart, **Cinnamoylglycine-d2**, serves as an invaluable internal standard for accurate quantification in complex biological matrices, a critical requirement for robust clinical and preclinical research. This technical guide provides a comprehensive overview of **Cinnamoylglycine-d2**, including its suppliers, pricing, a detailed synthesis protocol, an analytical methodology for its quantification, and its role in biological pathways.

Supplier and Pricing Information

For researchers seeking to procure **Cinnamoylglycine-d2**, several specialized chemical suppliers offer this stable isotope-labeled compound. The pricing can vary based on the quantity and purity required. Below is a summary of available suppliers and their current pricing.

Supplier	Catalog Number	Quantity	Price (USD)	Availability
MedChemExpress	HY-113589S	1 mg	276	In Stock
MedChemExpress	HY-113589S	5 mg	690	In Stock
Gentaur	N/A	N/A	Ask for Quote	24/48H for Stock

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most up-to-date information.

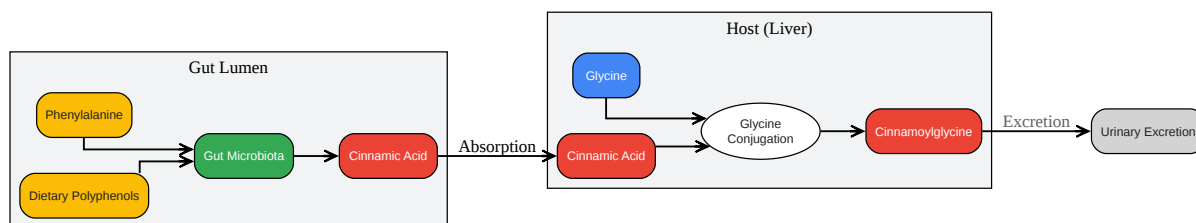
The Role of Cinnamoylglycine in Biological Systems

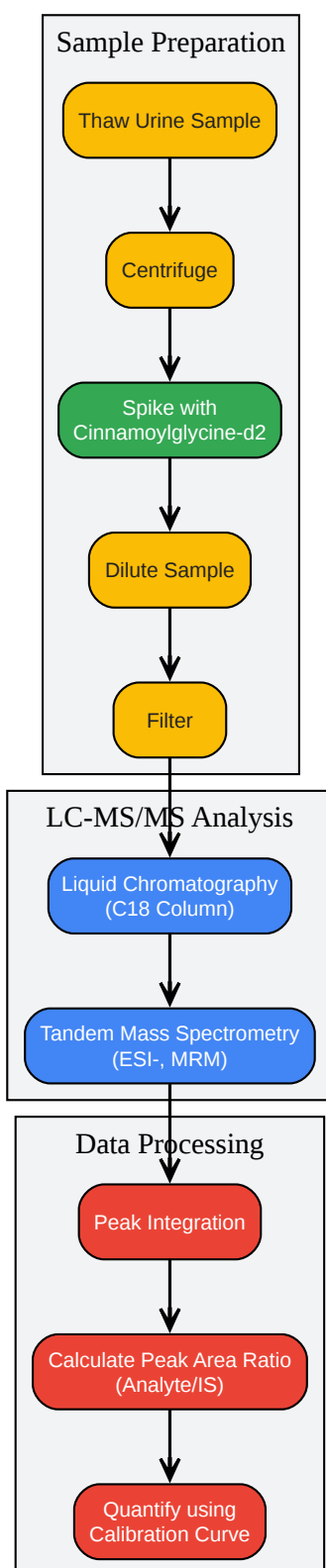
Cinnamoylglycine is a fascinating metabolite that sits at the crossroads of xenobiotic and endogenous metabolic pathways. Its presence and concentration in biological fluids, such as urine and plasma, are indicative of several physiological and pathophysiological processes.

Cinnamic acid, the precursor to Cinnamoylglycine, is a naturally occurring phenolic compound found in various plants and dietary sources like cinnamon. Gut microbiota can also produce cinnamic acid from the metabolism of dietary polyphenols and the amino acid phenylalanine. Once absorbed, cinnamic acid undergoes phase II metabolism in the liver, where it is conjugated with glycine to form Cinnamoylglycine, which is then excreted in the urine.^{[1][2]}

Recent metabolomics studies have highlighted Cinnamoylglycine as a potential biomarker for a healthy gut microbiome.^{[3][4]} Its levels have been shown to be altered in response to antibiotic treatment, reflecting disruptions in the gut microbial community. Furthermore, associations have been observed between Cinnamoylglycine concentrations and conditions such as chronic kidney disease and sarcopenia, suggesting its broader role in host health.

The metabolic pathway leading to the formation of Cinnamoylglycine is a key detoxification process. The conjugation of cinnamic acid with glycine increases its water solubility, facilitating its elimination from the body. This pathway is crucial for managing the load of dietary and microbially-derived aromatic compounds.





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